

Inter-laboratory Comparison of Analytical Methods for Umeclidinium Bromide

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Compound of Interest

Compound Name: Umeclidinium Bromide-d5

Cat. No.: B15142690

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This guide provides a comparative overview of various analytical methods for the quantification of Umeclidinium Bromide, a long-acting muscarinic antagonist used in the treatment of chronic obstructive pulmonary disease (COPD). While a formal inter-laboratory comparison study for its deuterated internal standard, **Umeclidinium Bromide-d5**, is not publicly available, this document synthesizes data from published research to offer a detailed comparison of analytical performance. The methods presented primarily utilize liquid chromatography-mass spectrometry (LC-MS/MS), a common and sensitive technique for bioanalysis.^{[1][2]}

This guide is intended for researchers, scientists, and drug development professionals to aid in the selection and implementation of analytical methods for Umeclidinium Bromide and its deuterated analogues.

Quantitative Data Summary

The following table summarizes the key performance parameters of different reported analytical methods for the determination of Umeclidinium Bromide.

Parameter	Method 1	Method 2	Method 3
Principle	RP-HPLC	RP-HPLC	LC-MS/MS
Linearity Range (µg/mL)	15.625 - 93.75[3]	15.625 - 93.75	0.004 - 2.00[4]
Limit of Detection (LOD) (µg/mL)	0.33[3]	0.18	0.001[4]
Limit of Quantification (LOQ) (µg/mL)	1.01[3]	0.05	0.004[4]
Accuracy (% Recovery)	100.09%[3]	99.78%	94 - 104%[4]
Precision (%RSD)	0.9 (System)[3]	0.6	<10% (Intra & Inter-batch)[4]
Internal Standard	Not specified	Not specified	d3-glycopyrrolate[4]
Matrix	Pharmaceutical Dosage Form[3]	Pharmaceutical Dosage Form	Human Plasma[4]

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Method 1: RP-HPLC[3]

- Instrumentation: WATERS HPLC 2695 system with a Photo Diode Array Detector.
- Column: Phenomenex C18 (150 x 4.6 mm, 5µ).
- Mobile Phase: Ammonium acetate: Acetonitrile (60:40 v/v).
- Flow Rate: 0.9 mL/min.
- Detection Wavelength: 245 nm.
- Temperature: 30°C.

- Sample Preparation: A stock solution is prepared by dissolving the standard in the mobile phase, followed by sonication and filtration.

Method 2: RP-HPLC

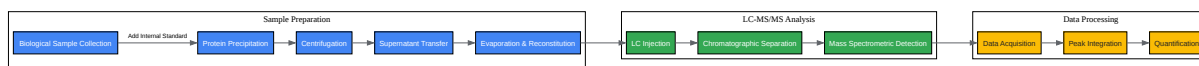
- Instrumentation: Not specified.
- Column: Symmetry C18 (150 x 4.6 mm, 5 μ).
- Mobile Phase: Water: Acetonitrile (65:35 v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 260 nm.
- Diluent: Acetonitrile: Water (50:50 v/v).
- Sample Preparation: Standard solutions are prepared by dissolving the compound in the diluent.

Method 3: LC-MS/MS^[4]

- Instrumentation: A sensitive LC-MS/MS system is employed.
- Chromatography: Reversed-phase UHPLC on a C18 Acquity™ column.
- Ionization: Positive electrospray ionization (ESI+).
- Detection: Multiple Reaction Monitoring (MRM) mode.
- Internal Standard: d3-glycopyrrolate is used as the internal standard.
- Sample Preparation: Specific details on plasma sample preparation were not provided in the abstract.

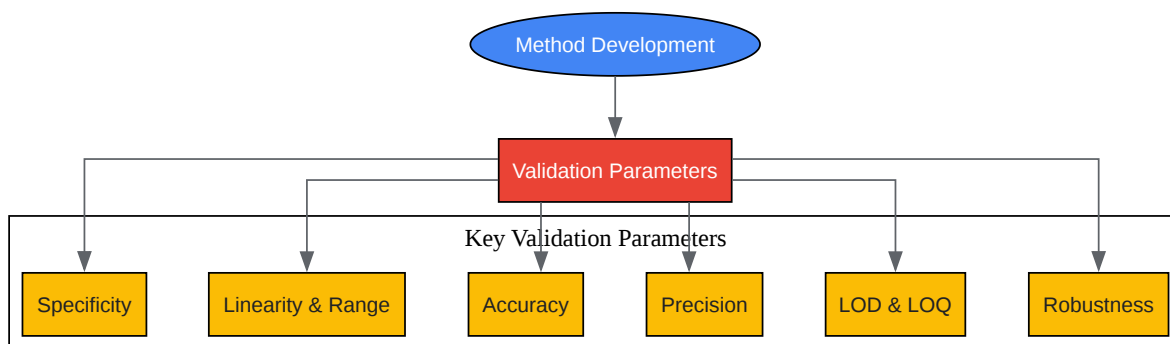
Visualizations

The following diagrams illustrate the experimental workflows.



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Caption: General workflow for the bioanalysis of Umeclidinium Bromide using LC-MS/MS.



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Caption: Key parameters for analytical method validation according to ICH guidelines.[5]

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